

Characterization of 3,4-Heptanediol Stereoisomers: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3,4-Heptanediol

Cat. No.: B13757543

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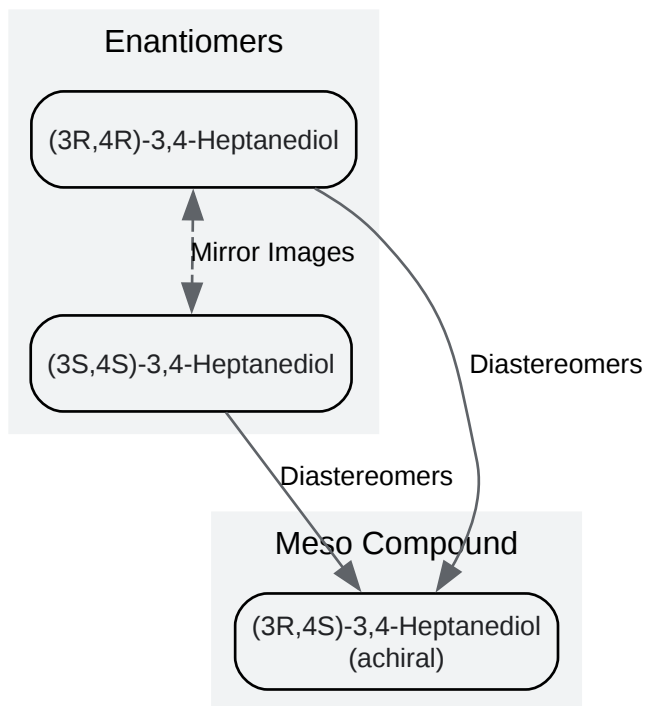
Abstract

3,4-Heptanediol, a vicinal diol with two stereocenters at positions C3 and C4, exists as a set of stereoisomers: a pair of enantiomers ((3R,4R)- and (3S,4S)-**3,4-heptanediol**) and a meso compound ((3R,4S)-**3,4-heptanediol**). The distinct spatial arrangement of the hydroxyl groups in these stereoisomers can lead to significant differences in their chemical reactivity and biological activity. Therefore, the stereoselective synthesis, separation, and rigorous characterization of each stereoisomer are crucial for applications in asymmetric synthesis and drug development. This guide provides a comprehensive overview of the methodologies for the synthesis and characterization of **3,4-heptanediol** stereoisomers, including detailed experimental protocols and data presentation formats. While specific quantitative data for **3,4-heptanediol** is not extensively available in public literature, this guide outlines the established analytical techniques for obtaining such data, drawing parallels from similar aliphatic diols.

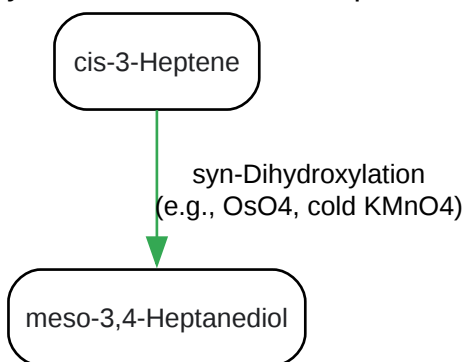
Stereoisomeric Forms of 3,4-Heptanediol

The presence of two chiral centers in **3,4-heptanediol** gives rise to three stereoisomers. The relationship between these stereoisomers is depicted below.

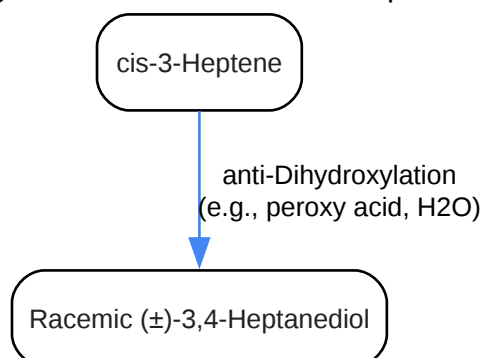
Stereoisomeric Relationship of 3,4-Heptanediol



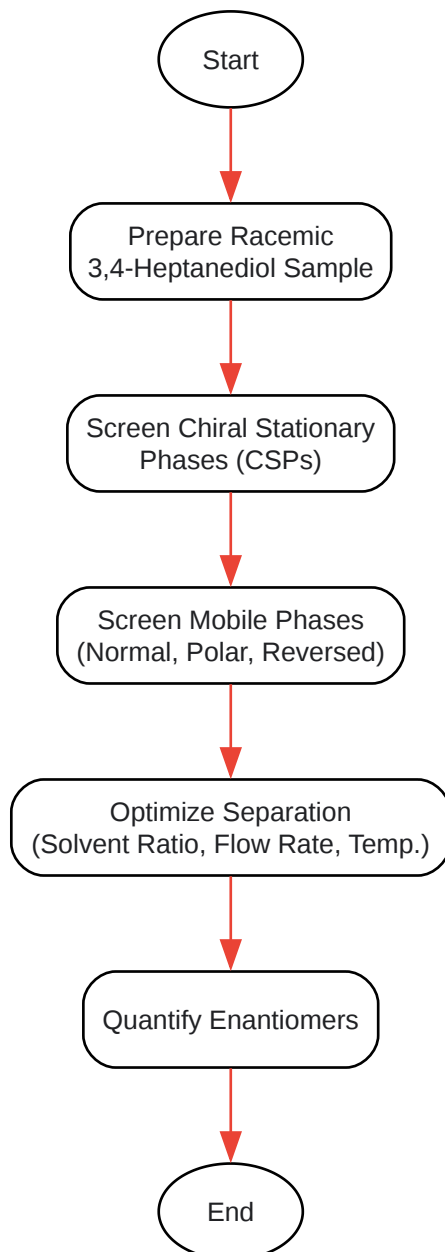
Synthesis of meso-3,4-Heptanediol



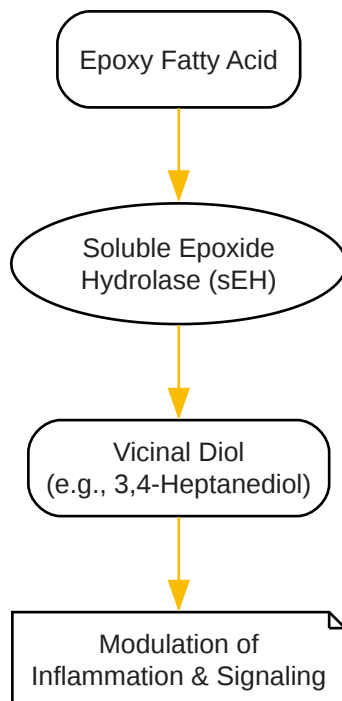
Synthesis of Racemic 3,4-Heptanediol



Chiral HPLC Workflow



Potential Biological Role of Vicinal Diols



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